

BIO 1211: A Technical Guide to In Vitro and In Vivo Studies

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Compound of Interest

Compound Name: *BIO 1211*

Cat. No.: *B7909954*

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Introduction

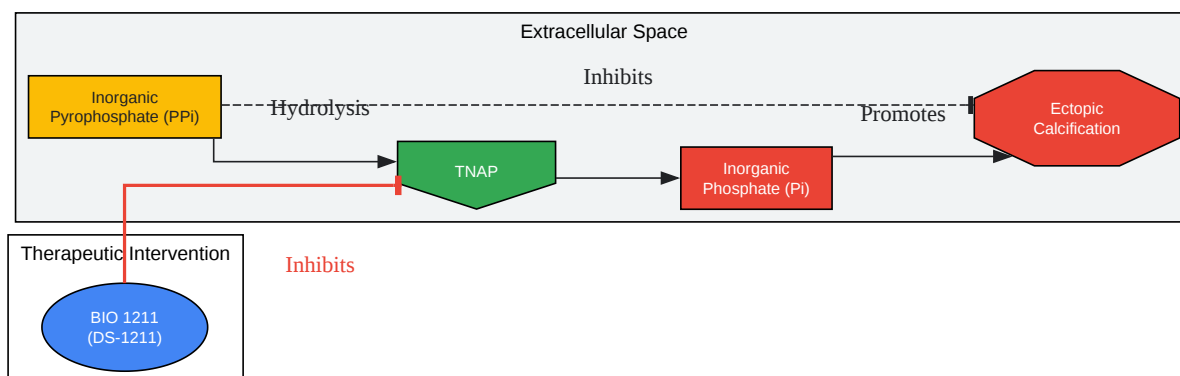
BIO 1211, also known as DS-1211, is a potent and selective small-molecule inhibitor of tissue-nonspecific alkaline phosphatase (TNAP).^{[1][2]} TNAP is a key enzyme involved in regulating extracellular levels of inorganic pyrophosphate (PPi), a critical inhibitor of mineralization. By inhibiting TNAP, **BIO 1211** leads to an increase in PPi levels, which in turn can prevent or reduce ectopic calcification, a pathological deposition of calcium phosphate in soft tissues.^{[1][3]} This technical guide provides a comprehensive overview of the available in vitro and in vivo data on **BIO 1211**, offering insights into its mechanism of action, pharmacological profile, and potential therapeutic applications.

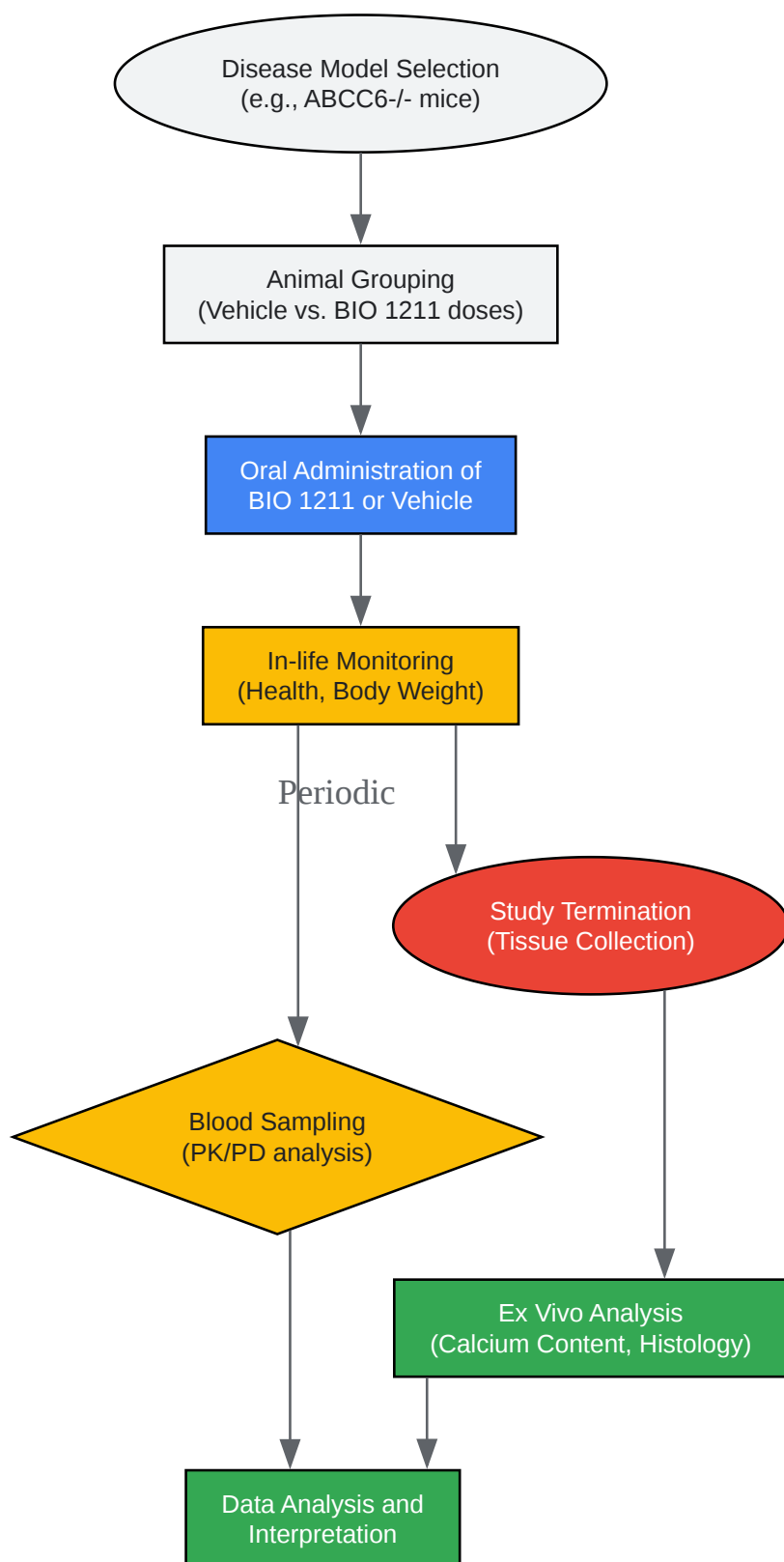
Mechanism of Action: TNAP Inhibition

BIO 1211 functions as an uncompetitive inhibitor of TNAP.^[2] This mode of action means that **BIO 1211** binds to the enzyme-substrate complex, and as the concentration of the substrate increases, the inhibition becomes more pronounced. The inhibition of TNAP by **BIO 1211** leads to a dose-dependent decrease in alkaline phosphatase (ALP) activity and a corresponding increase in the plasma concentrations of TNAP substrates, namely inorganic pyrophosphate (PPi) and pyridoxal 5'-phosphate (PLP).

Signaling Pathway

The mechanism of **BIO 1211** revolves around the modulation of the balance between inorganic phosphate (Pi) and inorganic pyrophosphate (PPi), which is crucial for preventing soft tissue calcification.





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References

- 1. Phase I studies of the safety, tolerability, pharmacokinetics, and pharmacodynamics of DS-1211, a tissue-nonspecific alkaline phosphatase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In Vitro and In Vivo Pharmacological Profiles of DS-1211, a Novel Potent, Selective, and Orally Bioavailable Tissue-Nonspecific Alkaline Phosphatase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Anticalcification effects of DS-1211 in pseudoxanthoma elasticum mouse models and the role of tissue-nonspecific alkaline phosphatase in ABCC6-deficient ectopic calcification - PubMed [pubmed.ncbi.nlm.nih.gov]
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